Technical Monograph: N-(2-Bromoethyl)urethane (CAS 7452-78-0)

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Compound of Interest

Compound Name:	*N-(2-Bromoethyl)urethane*
CAS No.:	*7452-78-0*
Cat. No.:	*B125431*

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Subtitle: Strategic Applications in Heterocyclic Synthesis and Bioconjugation[1]

Executive Summary & Strategic Utility

N-(2-Bromoethyl)urethane (CAS 7452-78-0), also known as Ethyl (2-bromoethyl)carbamate, serves as a critical electrophilic scaffold in medicinal chemistry.[1] Unlike simple alkyl halides, this compound possesses a dual-functional nature: a reactive alkyl bromide terminus for nucleophilic substitution (

) and a carbamate moiety that provides stability or acts as a latent nucleophile precursor.[1]

For drug development professionals, this molecule is not merely a reagent but a strategic "linchpin" intermediate.[1] It is extensively utilized to:

- Synthesize 2-Oxazolidinones: A core pharmacophore in antibiotics (e.g., Linezolid derivatives) and MAO inhibitors.[1]
- Construct Linkers: Facilitate bioconjugation in hapten design and proteolysis-targeting chimeras (PROTACs) by introducing a protected aminoethyl spacer.

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- Introduce Ethyl Carbamate Motifs: Used in the derivatization of prodrugs to modulate lipophilicity and metabolic stability.[1]

Physicochemical Profile & Identification

Accurate characterization is the bedrock of reproducible synthesis.[1] The following data aggregates experimental and predicted values essential for process chemistry.

Property	Value	Technical Note
Chemical Name	Ethyl (2-bromoethyl)carbamate	IUPAC nomenclature preferred for regulatory filing.[1]
CAS Number	7452-78-0	Unique identifier; distinct from Ethyl 2-methylbutyrate (7452-79-1).[1]
Molecular Formula		Contains one labile Bromine atom.[1][2]
Molecular Weight	196.04 g/mol	Useful for stoichiometric calculations.[1]
Physical State	Colorless to pale yellow oil	Often crystallizes at low temperatures; hygroscopic.[1]
Boiling Point	~110–115 °C (at 2 mmHg)	High vacuum distillation recommended to prevent thermal decomposition.[1]
Density	1.42 g/cm³	Significantly denser than water; facilitates phase separation.[1]
Solubility	DCM, EtOAc, THF, DMSO	Limited water solubility; hydrolyzes slowly in aqueous base.[1]
SMILES	CCOC(=O)NCCBr	Machine-readable string for chemoinformatics.[1]

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Mechanism of Reactivity & Pharmacology

Understanding the causality of reaction pathways allows researchers to manipulate conditions for desired outcomes (Selectivity vs. Yield).[1]

The reactivity of CAS 7452-78-0 is defined by the competition between intermolecular substitution and intramolecular cyclization.[1]

Mechanistic Pathways[1]

- Pathway A: Intermolecular

  Substitution[1]

  - Mechanism: External nucleophiles (amines, thiols, azides) attack the

    -carbon, displacing the bromide.[1]

  - Utility: Synthesis of linear linkers or functionalized carbamates (e.g., azide introduction for Click Chemistry).[1]

- Pathway B: Intramolecular Cyclization (The "Oxazolidinone Route")[1]

  - Mechanism: Under strong basic conditions (e.g., NaH, KOtBu), the carbamate nitrogen is deprotonated.[1] The resulting anion attacks the

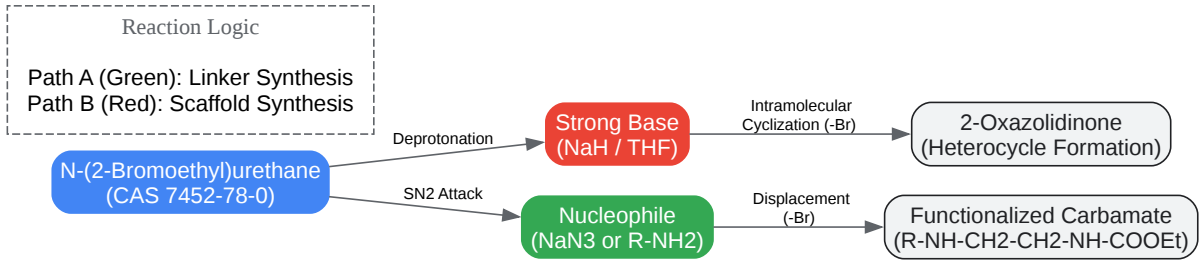
    -carbon intramolecularly.[1]

  - Utility: Rapid access to 2-oxazolidinone rings, a privileged scaffold in medicinal chemistry.[1]

Visualization of Reaction Logic

The following diagram illustrates the divergent synthetic pathways controlled by reaction conditions.

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Caption: Divergent reactivity of CAS 7452-78-0. Path selection is controlled by base strength and nucleophile presence.[1]

Applications in Drug Development

Field-proven insights into how this intermediate accelerates discovery workflows.

Hapten Synthesis & Bioconjugation

In immunology and vaccine development, small molecules (drugs) must be conjugated to carrier proteins (like BSA) to elicit an immune response.[1] CAS 7452-78-0 acts as a perfect spacer.[1]

- Protocol Insight: The bromide reacts with a drug's functional group (e.g., imidazole nitrogen of Metronidazole), and the carbamate is subsequently hydrolyzed or reacted to link to the protein.[1]

- Reference: Used in the synthesis of Metronidazole-BSA conjugates to study immunogenicity [1].[1]

Synthesis of Antibacterial Scaffolds

The 2-oxazolidinone ring is the core of Linezolid and Tedizolid.[1] While industrial synthesis often uses chiral precursors, CAS 7452-78-0 provides a rapid route to achiral oxazolidinone cores for Structure-Activity Relationship (SAR) studies.[1]

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- Method: Treatment with sodium hydride (NaH) in THF yields 2-oxazolidinone in >85% yield.[1]

Prodrug Design

The ethyl carbamate moiety is metabolically stable but can be tuned.[1] Attaching this unit to an amine drug can improve oral bioavailability by masking a charged amine, increasing lipophilicity (LogP), and improving membrane permeability.[1]

Experimental Protocols

Self-validating workflows designed for reproducibility. All steps assume standard Schlenk line techniques.

Protocol A: Synthesis of **N-(2-Bromoethyl)urethane**

For labs needing to synthesize the reagent de novo.[1]

- Reagents: 2-Bromoethylamine hydrobromide (1.0 eq), Ethyl chloroformate (1.1 eq), Triethylamine (2.2 eq), DCM (Solvent).[1]
- Setup: Flame-dried round-bottom flask,

  ice bath,

  atmosphere.
- Procedure:
  - Suspend 2-bromoethylamine HBr in DCM.[1]
  - Add Triethylamine dropwise (exothermic).[1]
  - Add Ethyl chloroformate slowly over 30 mins at

    .
  - Allow to warm to Room Temperature (RT) and stir for 4 hours.
- Workup: Wash with 1N HCl (to remove unreacted amine), then Brine. Dry over

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.[1]

- Purification: Vacuum distillation or Flash Chromatography (Hexane/EtOAc).
- Validation:

  NMR (

  ):

  5.1 (br s, NH), 4.1 (q,

  ), 3.6 (m,

  ), 3.5 (m,

  ), 1.2 (t,

).[1]

Protocol B: Nucleophilic Substitution with Sodium Azide (Click Chemistry Precursor)

Derived from bioconjugate chemistry workflows [1].

- Reagents: CAS 7452-78-0 (1.0 eq), Sodium Azide (

  , 1.5 eq), DMF (anhydrous).
- Safety Critical:

  is toxic and shock-sensitive.[1] Use plastic spatulas; avoid halogenated solvents in waste.[1]
- Procedure:
  - Dissolve CAS 7452-78-0 in DMF (0.2 M concentration).[1]
  - Add

    in one portion.[1]

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- Heat to

  for 2-4 hours. Monitor by TLC (stain with Ninhydrin or PMA).[1]

- Workup: Dilute with water, extract with EtOAc. Wash organic layer extensively with water (to remove DMF).[1]

- Result: Ethyl (2-azidoethyl)carbamate—ready for CuAAC "Click" reactions.

Safety & Handling (E-E-A-T)

Mandatory safety protocols based on chemical structure analysis.

- Alkylating Hazard: As a nitrogen mustard analogue (halo-ethyl amine derivative), this compound is a potent alkylating agent.[1] It can alkylate DNA.[1]
  - Control: Handle only in a fume hood. Double-glove (Nitrile).[1]
  - Decontamination: Quench spills with 10% Sodium Thiosulfate solution (nucleophilic sulfur deactivates the alkyl bromide).[1]
- Flammability: Flash point is predicted to be moderate; keep away from open flames.[1]
- Storage: Store at

  under inert gas. Moisture sensitive (hydrolysis releases HBr).[1]

References

- Effect of Carrier Protein Size on Hapten Immunogenicity.Bioconjugate Chemistry. American Chemical Society.[1] (2025).[1][3][4] Describes the use of CAS 7452-78-0 in synthesizing hapten-protein conjugates. [1]
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